

Safety and Handling of 1-Tert-butyl-3-methoxybenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Tert-butyl-3-methoxybenzene

Cat. No.: B1277000

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling procedures for **1-Tert-butyl-3-methoxybenzene**. Due to the limited availability of specific toxicological and safety data for this compound, this guide incorporates information from structurally similar chemicals, such as other substituted anisoles and aromatic ethers, to provide a thorough assessment of potential hazards and handling recommendations. All personnel handling this substance should be adequately trained in the safe handling of laboratory chemicals and should consult the most recent Safety Data Sheet (SDS) from their supplier.

Physicochemical and Toxicological Data

Quantitative data for **1-Tert-butyl-3-methoxybenzene** and its structural analogs are summarized in the tables below for easy comparison. It is important to note that the data for analogs are provided for reference and to infer potential properties and hazards of **1-Tert-butyl-3-methoxybenzene** in the absence of specific data.

Table 1: Physicochemical Properties

Property	1-Tert-butyl-3-methoxybenzene	Anisole (analog)	1,3-Di-tert-butylbenzene (analog)	tert-Butylbenzene (analog)
CAS Number	33733-83-4	100-66-3	1014-60-4	98-06-6
Molecular Formula	C ₁₁ H ₁₆ O	C ₇ H ₈ O	C ₁₄ H ₂₂	C ₁₀ H ₁₄
Molecular Weight	164.24 g/mol [1]	108.14 g/mol [2]	190.33 g/mol	134.22 g/mol [3]
Boiling Point	No data available	154 °C[4]	106-107 °C at 24 hPa	169 °C[3]
Melting Point	No data available	-37 °C[4]	10-11 °C	-58 °C
Flash Point	No data available	43 °C	84 °C[5]	34.4 °C
Density	No data available	0.995 g/cm ³ [4]	0.859 g/cm ³ at 25 °C	0.867 g/mL at 25 °C
Vapor Pressure	No data available	42.078 mmHg at 20 °C[6]	No data available	No data available
Solubility	Insoluble in water; soluble in organic solvents. [2][7]	Insoluble in water.[2]	No data available	Insoluble in water

Table 2: Toxicological Data

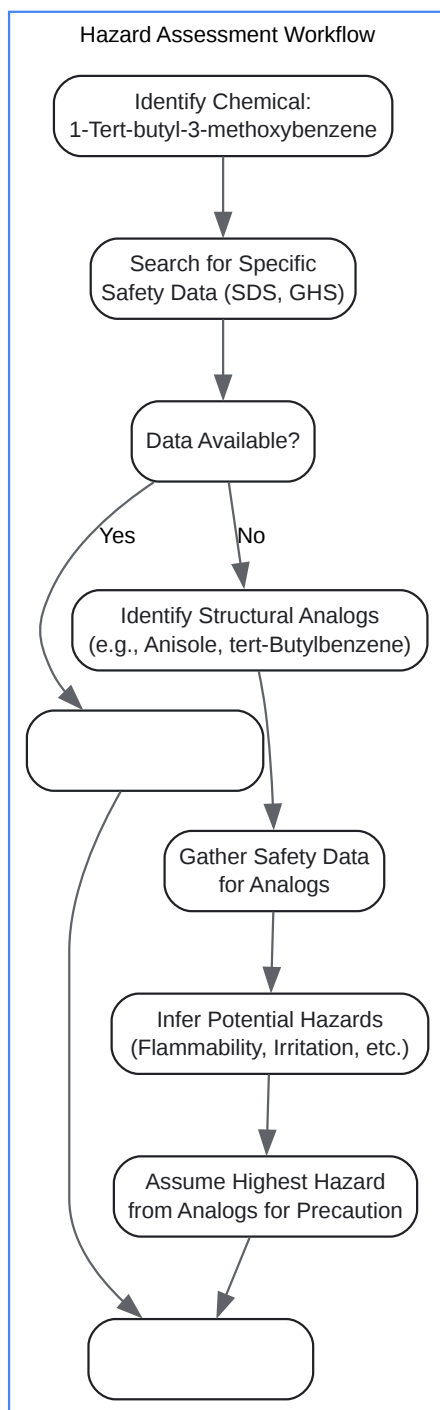
Hazard	1-Tert-butyl-3-methoxybenzene	Anisole (analog)	tert-Butylbenzene (analog)	General Aromatic Ethers
GHS Classification	No specific data available. Based on analogs, likely to be a flammable liquid and may cause skin and eye irritation.	Flammable liquid (Category 3), Eye irritation (Category 2A), Skin irritation (Category 2)[4]	Flammable liquid (Category 3), Eye Irritation (Category 2)[3]	Generally considered to have low to moderate acute toxicity. May cause irritation and CNS effects at high concentrations. [8]
Acute Oral Toxicity (LD50)	No data available	3700 mg/kg (rat) [4]	3045 mg/kg (rat) [3]	Low to moderate toxicity.[8]
Acute Dermal Toxicity	No data available	No specific data, but may cause skin irritation.[2]	No specific data available.	Can cause skin dryness and cracking with repeated exposure.[9]
Acute Inhalation Toxicity	No data available	Vapors may cause drowsiness and dizziness.[9]	No specific data available.	High concentrations can cause sedation and respiratory paralysis.[9]
Carcinogenicity	No data available	No evidence of carcinogenicity. [9]	Not classified as a carcinogen by IARC.[3]	No significant evidence for most common ethers.[9]

Hazard Identification and GHS Classification

While a specific GHS classification for **1-Tert-butyl-3-methoxybenzene** is not readily available, based on the data from its structural analogs, the following hazards should be anticipated:

- Flammable Liquid: Aromatic ethers are often flammable.[8]
- Skin Irritation: May cause skin irritation upon contact.
- Eye Irritation: May cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): Inhalation of vapors may cause respiratory tract irritation and central nervous system effects such as drowsiness or dizziness.[9]

A logical workflow for assessing the hazards of a chemical like **1-Tert-butyl-3-methoxybenzene** where specific data is limited is presented below.



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Hazard Assessment Workflow for Chemicals with Limited Data.

Experimental Protocols: Safe Handling and Storage

Given the anticipated hazards, the following protocols are recommended for handling and storing **1-Tert-butyl-3-methoxybenzene**.

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles and a face shield should be worn.
- **Skin Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are required.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any signs of degradation before use.

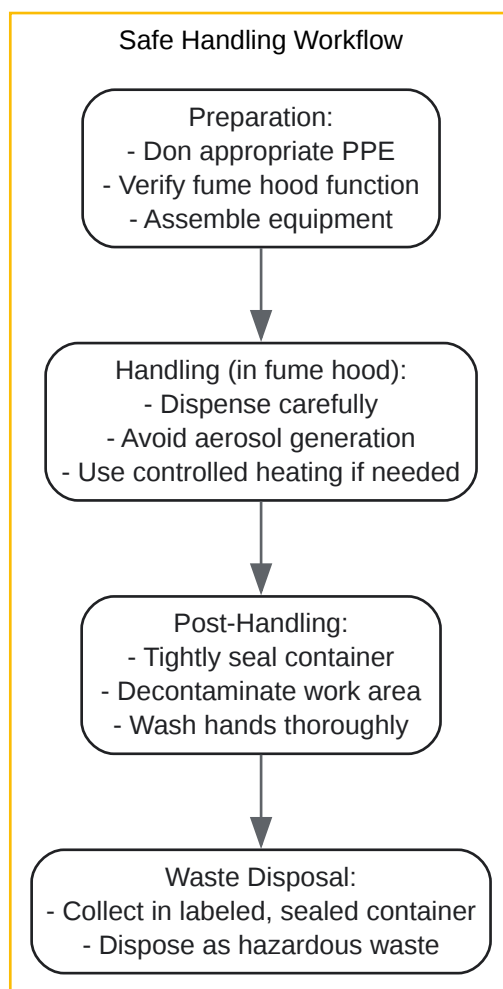
Engineering Controls

- All work with **1-Tert-butyl-3-methoxybenzene** should be conducted in a certified chemical fume hood to minimize inhalation of vapors.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Assemble all required equipment and reagents.
- **Dispensing:** Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Use appropriate tools (e.g., pipette, syringe) to transfer the liquid and minimize the generation of aerosols.
- **Heating:** If heating is necessary, use a well-controlled heating mantle or oil bath. Avoid open flames.
- **Post-Handling:** After use, tightly close the container. Decontaminate all work surfaces and equipment. Wash hands thoroughly with soap and water.

A general workflow for the safe handling of this chemical in a laboratory setting is depicted below.



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*General Safe Handling Workflow for **1-Tert-butyl-3-methoxybenzene**.*

Storage

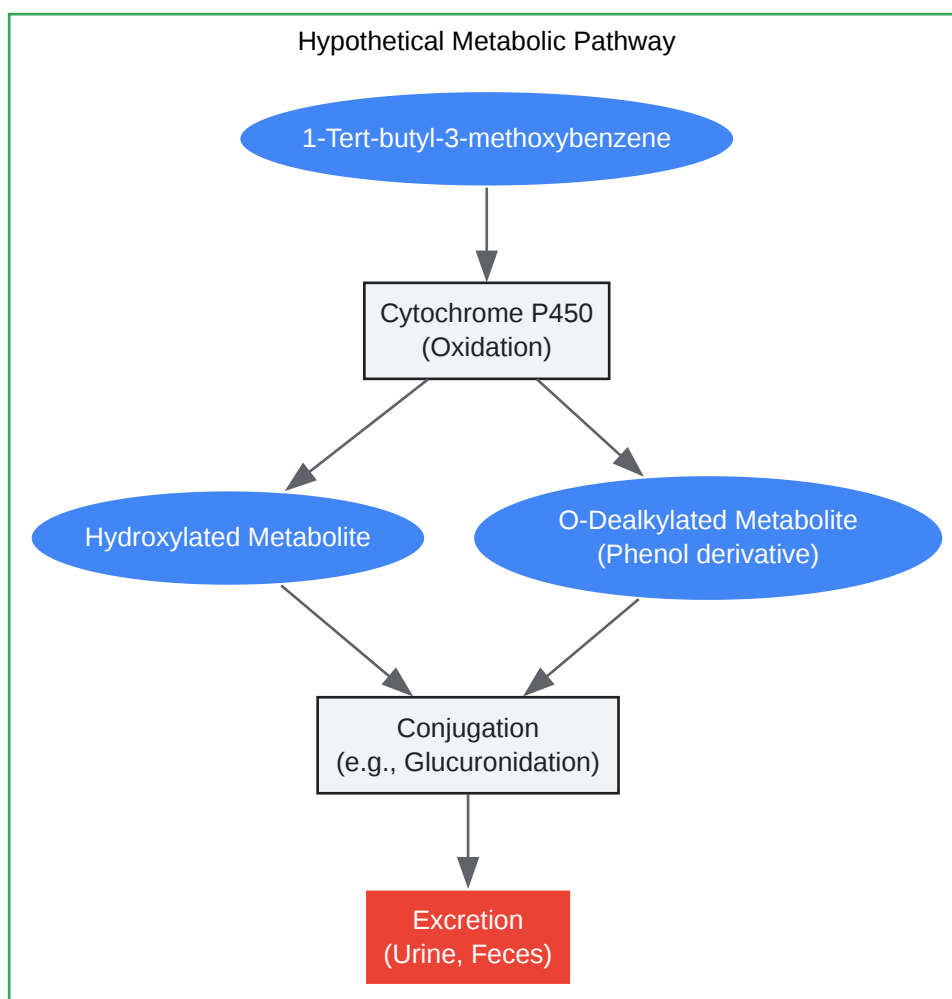
- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.
- Keep containers tightly closed.
- Store separately from oxidizing agents and strong acids.

Biological Effects and Metabolism

Specific toxicological studies on the signaling pathways affected by **1-Tert-butyl-3-methoxybenzene** are not available. However, as an aromatic ether, it is expected to undergo metabolic processes common to this class of compounds. The primary route of metabolism for aromatic ethers typically involves hydroxylation of the aromatic ring and O-dealkylation, catalyzed by cytochrome P450 enzymes in the liver. These reactions increase the water solubility of the compound, facilitating its excretion.

The tert-butyl group, due to its steric hindrance, may influence the rate and position of metabolic reactions. The potential for the formation of reactive metabolites that could lead to toxicity should be considered, although evidence for this with simple aromatic ethers is limited. [\[10\]](#)

A simplified, hypothetical metabolic pathway is illustrated below.



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*Hypothetical Metabolic Pathway for **1-Tert-butyl-3-methoxybenzene**.*

Emergency Procedures

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill Response

- **Small Spills:** Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Collect the absorbed material into a sealed container for disposal.
- **Large Spills:** Evacuate the area immediately and alert emergency personnel. Prevent the spill from entering drains.

Fire Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam. Water spray can be used to cool containers.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.

- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.

Disposal Considerations

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not dispose of down the drain.
- Contaminated packaging should be treated as hazardous waste.

This guide is intended to provide essential safety and handling information. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before any work with **1-Tert-butyl-3-methoxybenzene** is undertaken. Always refer to the latest Safety Data Sheet provided by the supplier for the most current and detailed information.

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